

Reference Standards for 1-(4-Chlorophenyl)sulfonylazepane Analysis

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)sulfonylazepane
CAS No.: 339066-44-3
Cat. No.: B14166921

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Content Type: Technical Comparison & Validation Guide Audience: Pharmaceutical Analytical Scientists, QC Managers, and Process Chemists.

Executive Summary: The "Chloro-Analog" Challenge

In the synthesis of Tolazamide (1-(hexahydro-1H-azepin-1-yl)-3-(p-tolylsulfonyl)urea), the purity of the starting material p-toluenesulfonyl chloride is paramount. A common contaminant in this starting material is 4-chlorobenzenesulfonyl chloride. If present, this contaminant reacts with the azepane intermediate to form **1-(4-Chlorophenyl)sulfonylazepane** (also known as N-(4-chlorobenzenesulfonyl)hexamethyleneimine).

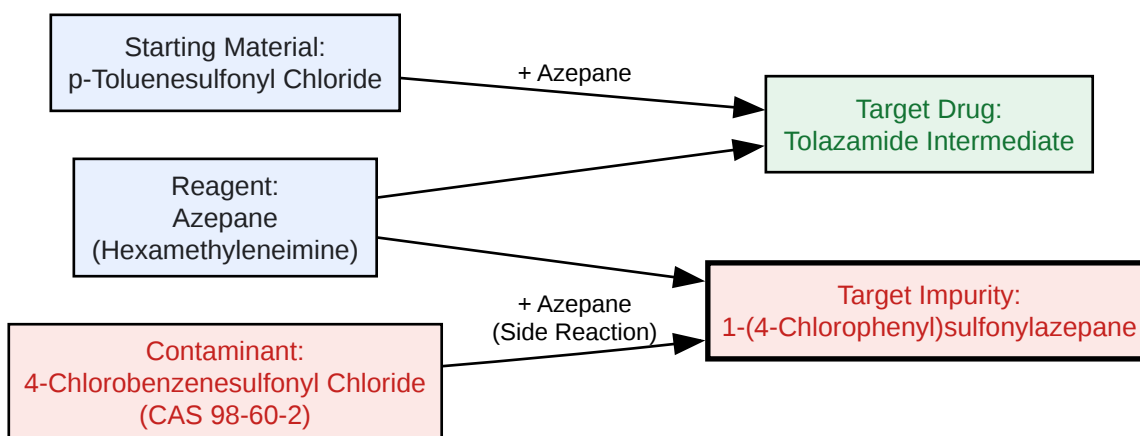
As a halogenated structural analog, this impurity presents distinct chromatographic challenges and potential toxicological risks. This guide compares the performance of Commercial Secondary Standards versus In-House Synthesized Standards, providing the experimental data required to validate either choice under ICH Q2(R1) guidelines.

Technical Profile & Criticality

Property	Specification
Chemical Name	1-[(4-Chlorophenyl)sulfonyl]azepane
CAS Number	Not widely listed; Analog to CAS 1156-19-0 (Tolazamide)
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂ S
Molecular Weight	273.78 g/mol
Structural Role	Process Impurity (Side-reaction of 4-Cl-Ph-SO ₂ Cl + Azepane)
Detection Mode	UV (254 nm) / ESI+ MS (m/z ~274)

Impurity Formation Pathway

The following diagram illustrates how this impurity enters the drug substance stream, necessitating a robust reference standard for detection.



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Figure 1: Formation pathway of the chloro-analog impurity during sulfonylurea synthesis.

Comparative Guide: Commercial vs. In-House Standards

When selecting a reference standard for method validation, researchers typically face a trade-off between traceability (Commercial) and availability/cost (In-House).

Option A: Commercial Secondary Standards (e.g., from Specialist Vendors)

Best for: Late-stage QC, GMP Release Testing.

- Traceability: High. Usually supplied with a Certificate of Analysis (CoA) including H-NMR, Mass Spec, and HPLC purity (>98%).
- Performance: Pre-validated Response Factors (RF).
- Risk: Supply chain latency. Rare impurities often have lead times of 4-8 weeks.

Option B: In-House Synthesized Standard

Best for: Method Development, Early Process R&D.

- Traceability: Dependent on internal characterization. Requires full structural elucidation (NMR, MS, IR).
- Performance: Allows for "Spike and Recovery" studies using fresh material.
- Cost: <

500 for milligrams commercially.

Comparative Data Table

Feature	Commercial Standard	In-House Synthesis
Purity	Certified >98% (HPLC)	Variable (Requires Recrystallization)
Water Content	Quantified (KF Titration)	Must be determined manually
Identification	CoA provided	Requires NMR/MS confirmation
Lead Time	2-8 Weeks	2-3 Days
Cost Efficiency	Low (\$/mg)	High (\$/g)
Regulatory Risk	Low (Vendor Audit Trail)	Moderate (Requires rigorous documentation)

Experimental Protocols

If Commercial Standards are unavailable (common for specific halo-analogs), you must synthesize and validate the standard in-house.

Protocol 1: Synthesis of 1-(4-Chlorophenyl)sulfonylazepane

Objective: Produce >1g of high-purity standard for quantitative analysis.

Reagents:

- 4-Chlorobenzenesulfonyl chloride (CAS 98-60-2)[[1](#)]
- Azepane (Hexamethyleneimine, CAS 111-49-9)[[2](#)]
- Triethylamine (Et₃N)
- Dichloromethane (DCM)

Step-by-Step Methodology:

- Setup: Charge a 100 mL round-bottom flask with 4-chlorobenzenesulfonyl chloride (1.0 eq, 5 mmol) and DCM (20 mL). Cool to 0°C.
- Addition: Dropwise add a solution of Azepane (1.1 eq) and Triethylamine (1.5 eq) in DCM over 15 minutes. Exothermic reaction - maintain $T < 10^{\circ}\text{C}$.
- Reaction: Stir at room temperature for 2 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Wash organic layer with 1N HCl (to remove unreacted amine), then saturated NaHCO_3 , then Brine.
- Purification: Dry over Na_2SO_4 , concentrate, and recrystallize from Ethanol/Water.
- Yield Expectation: White crystalline solid, ~85% yield.

Protocol 2: Analytical Method (HPLC-UV)

Objective: Validate the purity of the standard and determine Relative Response Factor (RRF).

Chromatographic Conditions:

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 150 x 4.6 mm, 3.5 μm .
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (primary), 220 nm (secondary).
- Injection: 10 μL .

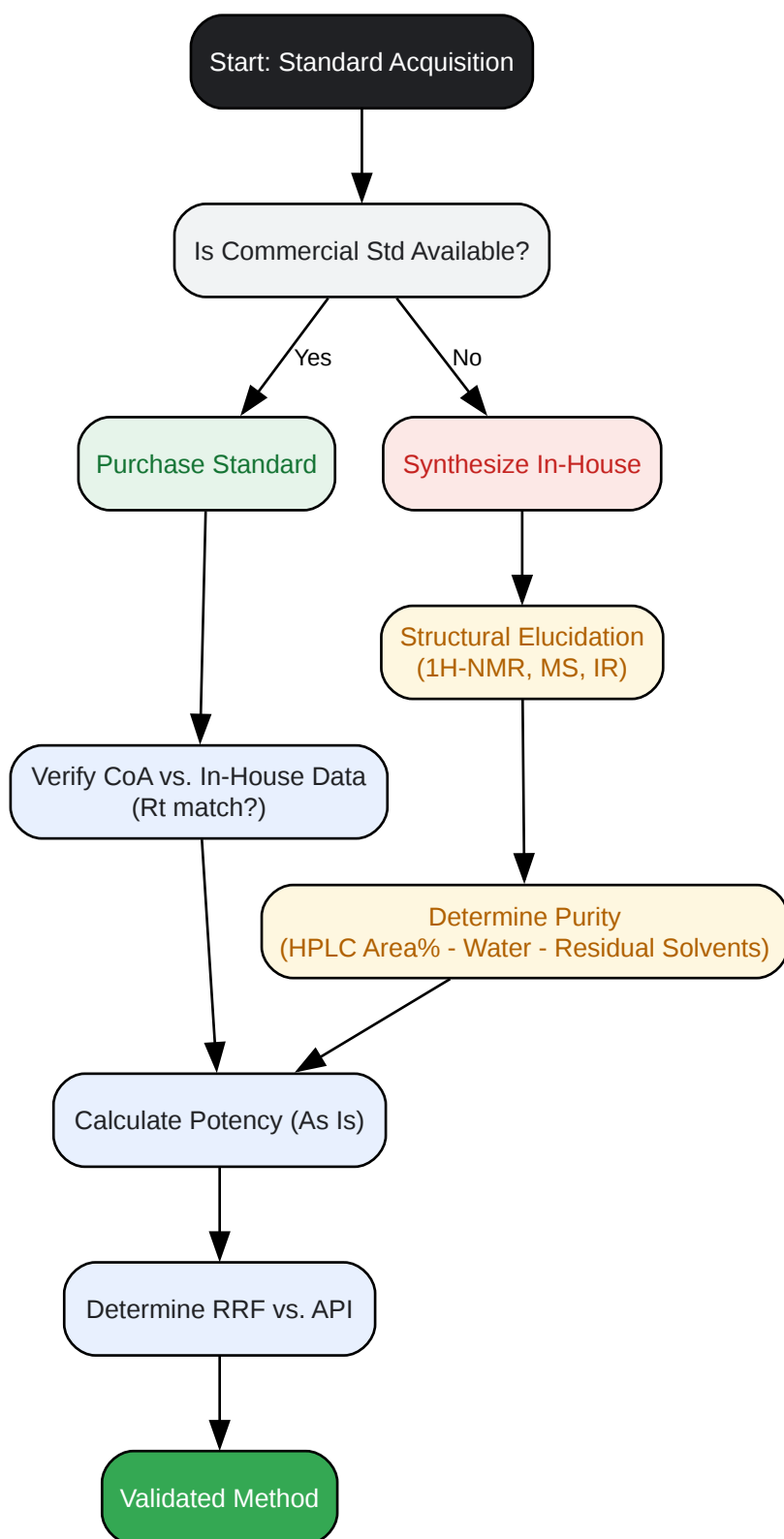
System Suitability Criteria:

- Retention Time (RT): Impurity typically elutes after the parent drug (Tolazamide) due to the higher lipophilicity of the chloro-group vs. the methyl-group.

- Resolution (Rs): > 1.5 between Tolazamide and **1-(4-Chlorophenyl)sulfonylazepane**.
- Tailing Factor: < 1.5.

Validation Logic (E-E-A-T)

To ensure the trustworthiness of your analytical results, follow this self-validating decision tree.



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Figure 2: Decision tree for qualifying reference standards in GMP environments.

Relative Response Factor (RRF) Calculation

Because the chloro-substituent alters the UV absorption slightly compared to the methyl-group of Tolazamide, you cannot assume a 1:1 response.

- Experiment: Prepare equimolar solutions of Tolazamide (API) and the Impurity Standard.
- Formula:
- Typical Value: The chloro-analog often has an RRF of 0.9 - 1.1 at 254 nm, but this must be experimentally determined.

References

- Tolazamide Structure & Properties: National Center for Biotechnology Information. PubChem Compound Summary for CID 5503, Tolazamide.[3] [\[Link\]](#)
- ICH Guidelines: ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. [\[Link\]](#)
- Impurity Profiling: Waters Corporation. "Improving Effectiveness in Method Development by Using a Systematic Screening Protocol." [\[Link\]](#)

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Sources

- 1. 4-Chlorobenzenesulfonyl chloride | C₆H₄Cl₂O₂S | CID 7398 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Hexamethyleneimine | 111-49-9 [\[chemicalbook.com\]](https://chemicalbook.com)
- 3. Tolazamide - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
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